

Technical Guide: 3-Bromopentan-2-one (CAS No. 815-48-5)

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Compound of Interest

Compound Name: 3-bromopentan-2-one

Cat. No.: B1277478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-bromopentan-2-one**, a versatile chemical intermediate. It covers its chemical and physical properties, synthesis, reactivity, and potential applications in organic synthesis, particularly within the pharmaceutical and agrochemical industries.

Chemical and Physical Properties

3-Bromopentan-2-one is a β -halogenated ketone with the molecular formula C_5H_9BrO .^[1] Its structure, featuring a bromine atom on the carbon adjacent to the carbonyl group, imparts unique reactivity, making it a valuable synthon.^[1] While experimental physical data such as boiling point and density are not consistently available in published literature, key chemical properties are summarized below.^{[1][2]}

Property	Value	Source
CAS Number	815-48-5	[1]
Molecular Formula	C ₅ H ₉ BrO	[3] [4]
Molecular Weight	165.03 g/mol	[3] [4]
Canonical SMILES	CCC(C(=O)C)Br	[4]
InChI Key	VKJQRFXZZVMMGA-UHFFFAOYSA-N	[1]
Exact Mass	163.98368 u	[4]
XLogP3	1.7	[3] [4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	2	[4]
Complexity	70.5	[4]

Synthesis of 3-Bromopentan-2-one

The primary route for the synthesis of **3-bromopentan-2-one** is the α -bromination of 2-pentanone. This reaction is typically carried out under acidic conditions, proceeding through an enol intermediate.

Experimental Protocol: Acid-Catalyzed Bromination of 2-Pentanone

This is a generalized protocol based on established chemical principles. Researchers should consult specific literature for detailed experimental conditions and safety precautions.

Materials:

- 2-Pentanone

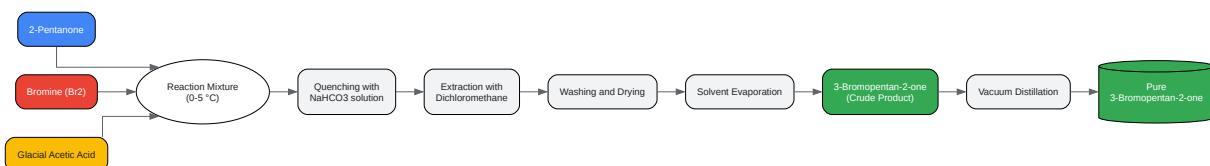
- Liquid Bromine (Br_2)
- Glacial Acetic Acid (as catalyst and solvent)
- Sodium bicarbonate solution (saturated)
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-pentanone in glacial acetic acid.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in glacial acetic acid dropwise from the dropping funnel with continuous stirring. Maintain the temperature below 10 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the red-brown color of bromine disappears.
- Quench the reaction by slowly pouring the mixture into a saturated sodium bicarbonate solution to neutralize the acetic acid and any remaining bromine.
- Extract the aqueous layer with dichloromethane.

- Combine the organic extracts and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **3-bromopentan-2-one**.
- The product can be further purified by vacuum distillation.

Synthesis Workflow



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Caption: Synthesis of **3-bromopentan-2-one** from 2-pentanone.

Chemical Reactivity and Applications in Drug Development

The bifunctional nature of **3-bromopentan-2-one**, possessing both a reactive bromine atom and a carbonyl group, makes it a valuable intermediate in organic synthesis.[\[1\]](#)

Nucleophilic Substitution Reactions

The bromine atom at the 3-position is a good leaving group, making this position susceptible to nucleophilic attack. This allows for the introduction of various functional groups, leading to a diverse range of substituted pentanones.[\[1\]](#)

Common nucleophilic substitution reactions include:

- Hydrolysis: Reaction with hydroxide ions (e.g., NaOH) yields 3-hydroxypentan-2-one.[\[1\]](#)
- Cyanation: Reaction with cyanide ions (e.g., NaCN) produces 3-cyanopentan-2-one.[\[1\]](#)
- Amination: Reaction with amines (R-NH₂) leads to the formation of 3-aminopentan-2-ones.[\[1\]](#)

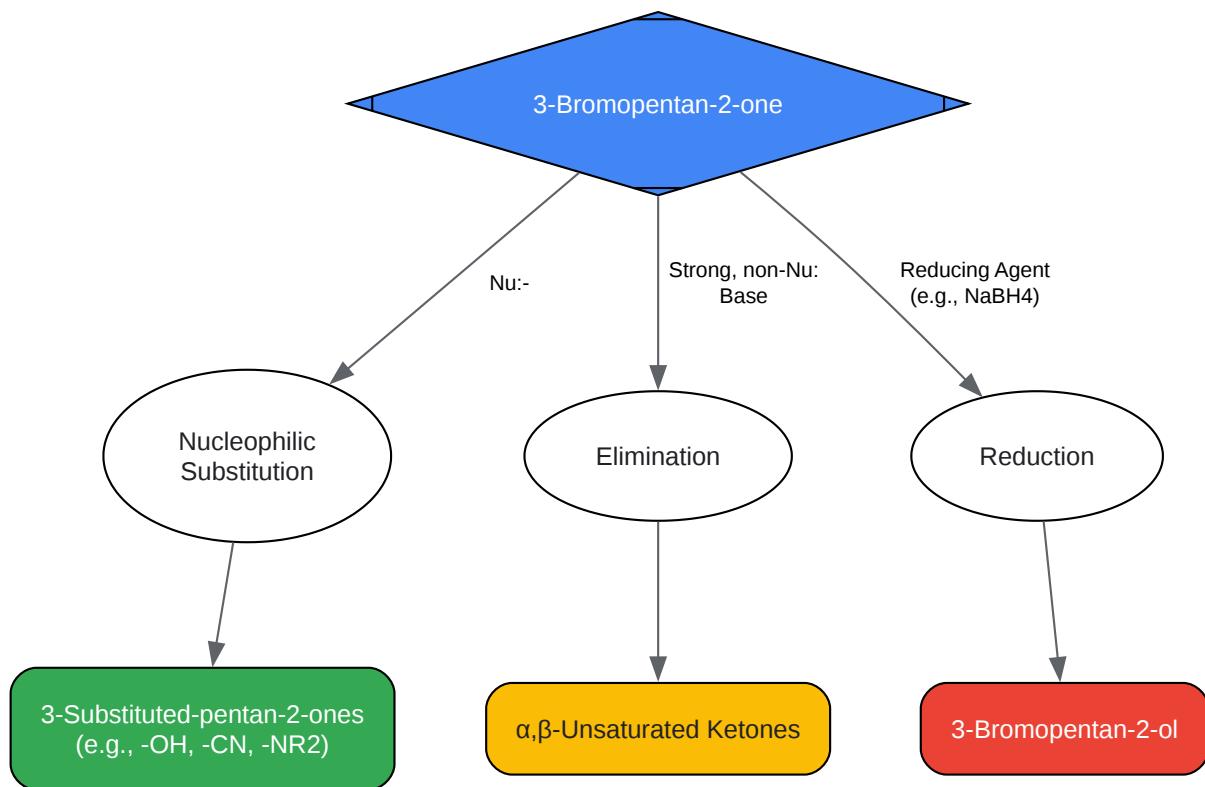
Elimination Reactions

In the presence of a strong, non-nucleophilic base, **3-bromopentan-2-one** can undergo dehydrobromination to form α,β -unsaturated ketones. These are important building blocks in many synthetic pathways.

Applications in Pharmaceutical Synthesis

While **3-bromopentan-2-one** is cited as an intermediate for pharmaceuticals, specific examples of its direct use in the synthesis of marketed drugs are not readily found in the public domain. However, its derivatives, such as the aminopentanone structures, are scaffolds of interest in medicinal chemistry. The introduction of an amine at the 3-position, for instance, can be a key step in the synthesis of compounds with potential biological activity.

Reactivity Pathway



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Caption: Key reaction pathways of **3-bromopentan-2-one**.

Safety and Handling

A complete, officially verified Safety Data Sheet (SDS) for **3-bromopentan-2-one** is not widely available. The information below is compiled from available data and should be supplemented by institutional safety protocols.[\[5\]](#)

Hazard Category	Description	Precautionary Measures
Acute Toxicity	Data not available. Handle with care as with all halogenated ketones.	Avoid inhalation, ingestion, and skin contact.
Skin Corrosion/Irritation	Expected to be an irritant.	Wear protective gloves and clothing.
Eye Damage/Irritation	Expected to be an irritant.	Wear safety glasses or goggles.
Fire Hazards	Combustible.	Use appropriate extinguishing media such as dry chemical, CO ₂ , or foam.

First-Aid Measures:

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Consult a physician. [\[5\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician. [\[5\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [\[5\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [\[5\]](#)

Handling and Storage:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE).
- Store in a tightly closed container in a cool, dry place away from incompatible materials.

Disposal:

- Dispose of in accordance with local, state, and federal regulations. The material may be suitable for disposal at a licensed chemical destruction plant or by controlled incineration.[\[5\]](#)

This technical guide is intended for informational purposes only and should not be used as a substitute for professional chemical expertise and adherence to established safety protocols.

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